Purity assay methods for sulfur-containing fluorinated boronic acids

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Compound of Interest

Compound Name:	*2,6-Difluoro-4-(methylthio)phenylboronic acid*
CAS No.:	*1451392-53-2*
Cat. No.:	*B3241194*

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As a Senior Application Scientist, evaluating the purity of sulfur-containing fluorinated boronic acids requires navigating a complex intersection of chemical liabilities. These molecules are indispensable building blocks in medicinal chemistry and materials science, but their trifunctional nature presents a unique analytical gauntlet:

- The Boronic Acid Moiety: Exists in a dynamic, moisture-dependent equilibrium with its dehydrated trimer, boroxine 1[1].
- The Sulfur Moiety: Highly susceptible to spontaneous oxidation, forming sulfoxides (+16 Da) and sulfones (+32 Da) that can poison downstream transition-metal catalysts 2[2].
- The Fluorine Moiety: Strongly electron-withdrawing, which increases the Lewis acidity of the boron atom and exacerbates unwanted secondary interactions with chromatographic stationary phases 3[3].

To establish a robust purity profile, we cannot rely on a single technique. Instead, we must deploy orthogonal methods that independently validate the absolute assay and the impurity

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profile.

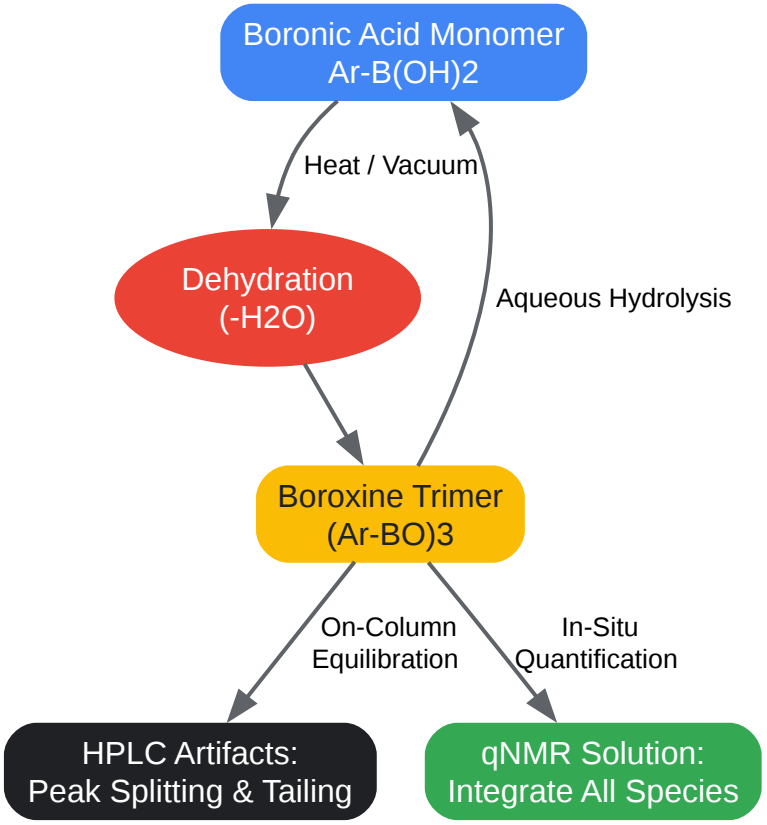
Quantitative Comparison of Purity Assays

The following table synthesizes the performance metrics of the three primary analytical methodologies used for these complex substrates.

Analytical Parameter	RP-HPLC-MS (Impurity Profiling)	^{19}F qNMR (Absolute Assay)	Diol-Mediated Titration (Total Boron)
Primary Utility	Resolving sulfur oxidation states	Absolute mass-balance purity	Quantifying active boron content
Typical Accuracy	± 1.0 - 2.0%	± 0.5 - 1.0%	± 1.0%
Limit of Quantitation	< 0.1% (High sensitivity)	~ 1.0% (Moderate sensitivity)	N/A (Bulk assay only)
Analysis Time	10 - 15 mins per run	5 - 10 mins per run	15 - 20 mins per sample
Reference Standard	Requires identical reference standard	Requires independent internal std	Requires standardized titrant
Key Limitation	Boroxine equilibrium causes tailing	Cannot resolve trace co-eluting isomers	Blind to non-boron impurities

Mechanistic Workflows & Self-Validating Protocols

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Fig 1. The boroxine-boronic acid equilibrium and its impact on analytical chromatography and NMR.

Method 1: RP-HPLC-MS (Low-Silanol Phase)

The Causality: Standard silica-based C18 columns possess residual surface silanols. The highly Lewis-acidic boron atom (exacerbated by the electron-withdrawing fluorine) coordinates with these silanols, causing severe peak tailing. Simultaneously, if the boroxine trimer is injected, it will slowly hydrolyze on-column, creating a broad "smear" rather than a sharp peak. To force the equilibrium entirely to the monomeric boronic acid, we must use an acidic, highly aqueous mobile phase and a low-silanol (hybrid or monolithic) stationary phase 3[3].

Step-by-Step Protocol:

- Column Selection: Install a low-silanol column (e.g., Waters XTerra MS C18, 50 x 4.6 mm, 3.5 µm).

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- Mobile Phase Preparation:
  - Phase A: 0.1% Formic acid in ultra-pure water.
  - Phase B: 0.1% Formic acid in Acetonitrile.
- Sample Preparation: Dissolve the sample to 1.0 mg/mL in 50:50 Water:Acetonitrile. Crucial: The high water content forces any boroxine present back into the monomeric state prior to injection.
- Gradient Elution: Run from 5% B to 95% B over 10 minutes at 1.0 mL/min.
- Detection: Monitor UV at 254 nm and ESI-MS in negative ion mode (boronic acids ionize efficiently as$[M-H]^-$ or formate adducts $[M+HCOO]^-$) 2[2].
- Self-Validation Step: Inject a sample that has been deliberately heated under vacuum (boroxine-enriched). If the method is robust, the chromatogram will show a single sharp peak identical to the untreated standard, proving instantaneous on-column hydrolysis.

Method 2: ^{19}F Quantitative NMR (qNMR)

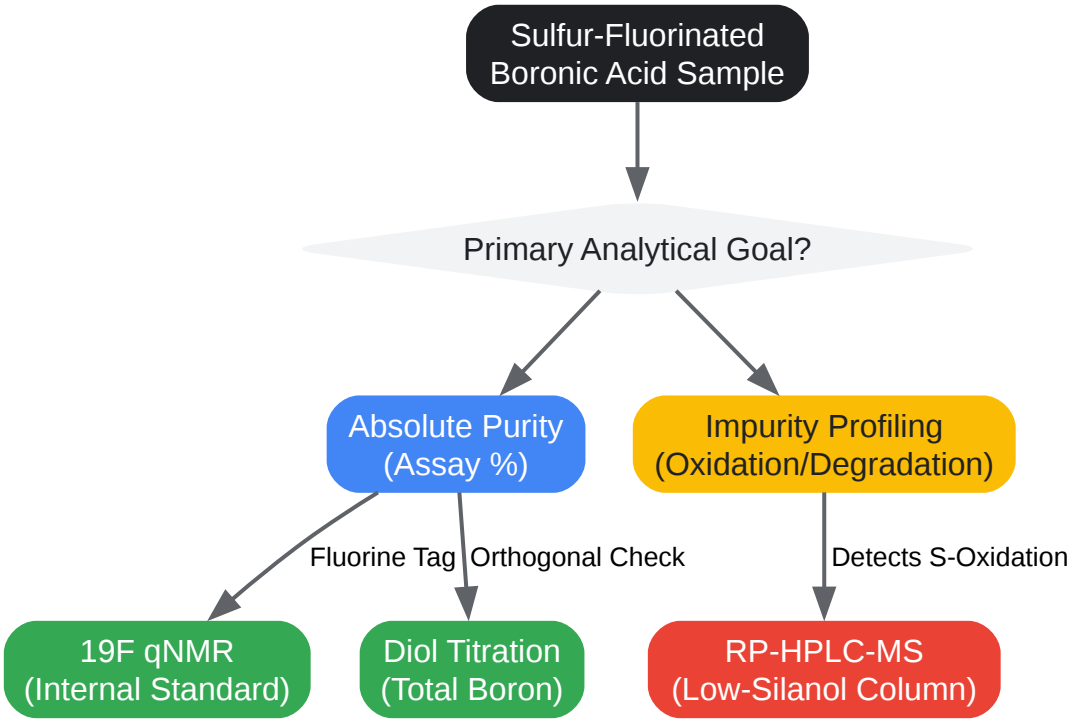
The Causality: HPLC requires a reference standard of known purity, which is often unavailable for novel developmental compounds. ^{19}F qNMR bypasses this by utilizing the 100% natural abundance and wide chemical shift range of the fluorine atom. By adding a highly pure, structurally unrelated fluorinated internal standard (IS), we achieve absolute quantitation without background interference 4[4].

Step-by-Step Protocol:

- Internal Standard Selection: Choose an IS with a ^{19}F signal well separated from the analyte (e.g., 1,4-Difluorobenzene or Sodium trifluoroacetate).
- Sample Preparation: Accurately weigh ~15 mg of the boronic acid and ~5 mg of the IS using a microbalance (d = 0.001 mg). Dissolve completely in 0.6 mL of DMSO-d_6.
- T_1 Relaxation Measurement (Self-Validation): Run an inversion-recovery experiment to determine the longitudinal relaxation time (T_1) of the slowest relaxing fluorine nucleus.

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- Acquisition: Acquire the ^{19}F spectrum with inverse-gated ^{1}H decoupling. Crucial: Set the relaxation delay (D1) to at least 5 × T_1 (typically 15-20 seconds) to ensure complete magnetization recovery. Failure to do this will result in artificially low purity values.
- Calculation: Determine absolute purity using the mass/integration ratio equation comparing the IS to the analyte.



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Fig 2. Decision matrix for selecting the appropriate purity assay based on analytical objectives.

Method 3: Diol-Mediated Potentiometric Titration

The Causality: Boronic acids are too weakly acidic (pKa ~9) to yield a sharp endpoint during standard aqueous acid-base titration. However, when a polyol like D-mannitol is added, it rapidly forms a cyclic boronate complex. This complexation forces the boron atom from a neutral trigonal planar geometry to an anionic tetrahedral geometry, releasing a proton into the solution. This drops the apparent pKa to ~4, enabling a sharp, highly accurate potentiometric titration curve.

Step-by-Step Protocol:

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- Sample Preparation: Dissolve ~50 mg of the boronic acid in 10 mL of Methanol.
- Complexation: Add 10 mL of a 10% (w/v) aqueous D-mannitol solution. Stir for 5 minutes to ensure complete cyclic boronate formation.
- Titration: Titrate the released protons with 0.1 M standardized NaOH using an automated potentiometric titrator equipped with a glass pH electrode.
- Self-Validation Step: Perform a blank titration using only the Methanol/Mannitol mixture to account for dissolved ambient CO_2 or trace acidic impurities in the diluents. Subtract this blank volume from the sample titer before calculating the total active boron content.

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